

# Application Notes and Protocols: Repaglinide M1-D5 Solution Stability and Storage

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## Compound of Interest

Compound Name: Repaglinide M1-D5

Cat. No.: B15139624

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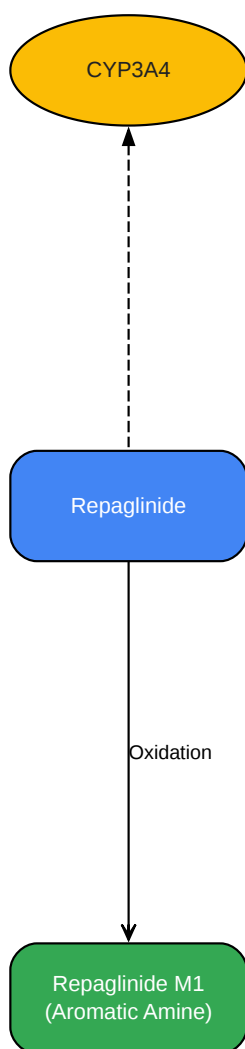
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Repaglinide M1-D5** is a deuterium-labeled metabolite of Repaglinide, an oral antidiabetic drug used for the treatment of type 2 diabetes. As a stable isotope-labeled internal standard, **Repaglinide M1-D5** is critical for accurate quantification of the M1 metabolite in pharmacokinetic and metabolic studies. The stability of the analytical standard solution is paramount for obtaining reliable and reproducible results. These application notes provide a comprehensive overview of the recommended storage conditions and a detailed protocol for assessing the stability of **Repaglinide M1-D5** solutions. The information presented herein is compiled from available data on Repaglinide and its metabolites, providing a robust framework for stability assessment in the absence of specific stability studies for **Repaglinide M1-D5**.

## Metabolic Pathway of Repaglinide

Repaglinide is primarily metabolized in the liver by cytochrome P450 enzymes, with CYP3A4 being the principal enzyme responsible for the formation of the M1 metabolite, an aromatic amine.<sup>[1][2]</sup> Understanding this pathway is crucial for interpreting metabolic studies where **Repaglinide M1-D5** is used as an internal standard.





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## References

- 1. Determination of Chemical Stability of Two Oral Antidiabetics, Metformin and Repaglinide in the Solid State and Solutions Using LC-UV, LC-MS, and FT-IR Methods - PMC [pmc.ncbi.nlm.nih.gov]
- 2. clearsynth.com [clearsynth.com]
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